

A Technical Guide to the Solubility of Calcium Bromide in Organic Solvents

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Compound of Interest

Compound Name: *Calcium bromide, hydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of calcium bromide in various organic solvents. Due to a scarcity of published quantitative data specifically for calcium bromide hydrates, this document primarily presents data for the anhydrous form. It is crucial for researchers to note that the presence of water of hydration can significantly influence solubility characteristics. This guide also outlines a detailed experimental protocol for determining the solubility of salt hydrates, offering a methodological framework for researchers to generate their own data for specific hydrate forms and solvent systems.

Introduction to Calcium Bromide and its Hydrates

Calcium bromide (CaBr_2) is an inorganic salt that exists in an anhydrous form as well as several hydrated forms, most commonly as the dihydrate ($\text{CaBr}_2 \cdot 2\text{H}_2\text{O}$) and the hexahydrate ($\text{CaBr}_2 \cdot 6\text{H}_2\text{O}$).^[1] These compounds are white, hygroscopic solids that are highly soluble in water.^{[2][3]} The anhydrous form has a melting point of 730°C , while the hexahydrate melts at a much lower temperature of 38.2°C .^[4] In pharmaceutical and chemical synthesis applications, understanding the solubility of calcium bromide in non-aqueous, organic solvents is critical for reaction kinetics, purification processes, and formulation development.

While qualitatively described as soluble in polar organic solvents like alcohols and acetone and insoluble in non-polar solvents such as ether and chloroform, precise quantitative solubility data for the hydrated forms in these solvents is not widely available in published literature.^{[2][5]}

[6] The data presented herein pertains to anhydrous calcium bromide, which provides a valuable baseline for understanding its solubility behavior.

Quantitative Solubility Data of Anhydrous Calcium Bromide

The following tables summarize the available quantitative solubility data for anhydrous calcium bromide in a range of organic solvents at various temperatures. This data has been compiled from various chemical handbooks and databases.

Table 1: Solubility of Anhydrous Calcium Bromide in Alcohols

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Methanol	0	50.4
10	52.0	
15	53.6	
20	56.2	
30	62.9	
40	71.9	
50	83.2	
60	97.8	
65	105.6	
Ethanol (absolute)	0	46.7
10	48.01	
15	50.51	
20	53.5	
25	53.95	
30	55.52	
40	60.11	
50	65.64	
60	76.02	
70	93.81	
75	102.2	
80	103.1	
85	106.1	
1-Propanol	0	6.6

20	22.5	
60	76.8	
1-Butanol	0	18.3
20	33.9	
1-Pentanol	20	25.3
i-Amyl Alcohol	20	25.6
Benzyl Alcohol	10	12.9
20	15.0	
30	17.0	
40	17.6	
70	17.0	

Data sourced from Kiper, R.A. (2021). Properties of substance: calcium bromide.[\[7\]](#)

Table 2: Solubility of Anhydrous Calcium Bromide in Ketones and Other Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetone	0	2.9
25	2.72	
30	2.72	
35	2.79	
40	2.92	
Propylene Carbonate	25	14.9

Data sourced from Kiper, R.A. (2021). Properties of substance: calcium bromide.[\[7\]](#)

Influence of Hydration on Solubility in Organic Solvents

The presence of water molecules in the crystal lattice of calcium bromide hydrate is expected to have a significant impact on its solubility in organic solvents compared to the anhydrous form. The following points outline the key considerations:

- **Solvent Polarity:** The water of hydration increases the overall polarity of the solute. This may enhance solubility in highly polar organic solvents that can effectively solvate the water molecules and the ions.
- **Energy of Solvation:** The dissolution of a hydrate involves overcoming the lattice energy and the energy of hydration. The solvent must provide sufficient energy through solvation to break these interactions. Organic solvents, being generally less polar than water, may struggle to provide the necessary energy to dissolve the highly polar hydrate.
- **Hydrogen Bonding:** The water molecules in the hydrate can form hydrogen bonds. Protic organic solvents, such as alcohols, can also engage in hydrogen bonding, which may facilitate the dissolution process. Aprotic solvents, even if polar, may be less effective at solvating the hydrate.
- **"Salting Out" Effect:** In mixed solvent systems (e.g., an organic solvent with some water content), the organic solvent can act as an anti-solvent, reducing the solubility of the salt hydrate by lowering the dielectric constant of the medium.

Given these factors, it is likely that the solubility of calcium bromide hydrate in many organic solvents will be lower than that of the anhydrous form, particularly in less polar solvents. However, in highly polar, protic solvents, the interactions may be more complex.

Experimental Protocol for Determining Solubility of Calcium Bromide Hydrate

The following is a generalized protocol for the experimental determination of the solubility of a salt hydrate, such as calcium bromide hydrate, in an organic solvent. This method is based on the principle of creating a saturated solution at a constant temperature and then determining the concentration of the solute in that solution.

4.1. Materials and Equipment

- Calcium bromide hydrate (of known hydration state)
- Anhydrous organic solvent of high purity
- Temperature-controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Drying oven
- Gravimetric analysis equipment (evaporating dish, desiccator) or analytical instrumentation for concentration measurement (e.g., ICP-OES for calcium analysis, ion chromatography for bromide analysis).

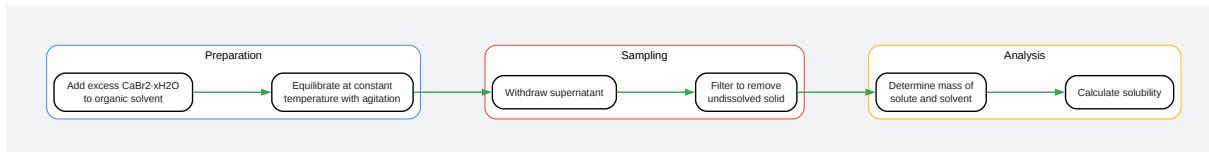
4.2. Experimental Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of calcium bromide hydrate to a known volume or mass of the organic solvent in a sealed container. The presence of undissolved solid is essential to ensure saturation.
 - Place the sealed container in a temperature-controlled shaker or water bath set to the desired experimental temperature.
 - Allow the mixture to equilibrate for an extended period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant liquid using a pre-heated or temperature-equilibrated pipette. To avoid precipitation due to temperature changes, this step should be performed as quickly as possible.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, dry volumetric flask. This step is critical to remove any undissolved microcrystals.
- Determination of Solute Concentration:
 - Gravimetric Method:
 - Weigh the volumetric flask containing the filtered saturated solution to determine the mass of the solution.
 - Gently evaporate the solvent in a drying oven at a temperature below the decomposition point of the salt.
 - Once all the solvent has evaporated, cool the flask in a desiccator and weigh it to determine the mass of the dissolved calcium bromide hydrate.
 - Analytical Instrumentation:
 - Dilute the filtered saturated solution to a known volume with an appropriate solvent.
 - Analyze the concentration of calcium or bromide ions using a calibrated instrument such as an Inductively Coupled Plasma - Optical Emission Spectrometer (ICP-OES) or an Ion Chromatograph.
- Calculation of Solubility:
 - From the mass of the dissolved salt and the mass or volume of the solvent, calculate the solubility in the desired units (e.g., g/100 g of solvent, mol/L).
 - Repeat the experiment at different temperatures to determine the temperature dependence of the solubility.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of calcium bromide hydrate in an organic solvent.



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide has summarized the available quantitative solubility data for anhydrous calcium bromide in a variety of organic solvents and provided a detailed experimental protocol for determining the solubility of its hydrated forms. The provided data serves as a useful reference for researchers, scientists, and drug development professionals. However, it is strongly recommended that experimental verification of solubility is conducted for the specific hydrate and solvent system of interest, given the significant influence that the water of hydration can have on the dissolution process. The outlined experimental workflow provides a robust starting point for such investigations.

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